

Essential Safety and Handling Protocols for ONO-8430506

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Compound of Interest

Compound Name: ONO-8430506

Cat. No.: B10831979

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for the handling and disposal of **ONO-8430506**, a potent, orally bioavailable autotaxin inhibitor investigated in cancer research. [1][2] Given the nature of this compound, adherence to strict safety protocols is paramount to ensure the well-being of researchers and maintain a safe laboratory environment.

Note: A specific Safety Data Sheet (SDS) for **ONO-8430506** was not publicly available at the time of this writing. The following recommendations are based on best practices for handling potent, hazardous research compounds and information gathered from chemical suppliers.[3] [4][5][6][7]

Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure scenarios is critical in determining the appropriate level of PPE. The following table outlines the recommended PPE for various procedures involving **ONO-8430506**.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid Form)	Safety glasses with side shields or goggles	Double-gloving with chemotherapy-rated nitrile gloves	Disposable, solid-front lab coat with tight cuffs; consider a disposable gown	N95 respirator or higher, especially if weighing outside of a certified chemical fume hood or ventilated balance enclosure
Dissolving and Solution Preparation	Chemical splash goggles or a face shield	Double-gloving with chemotherapy-rated nitrile gloves	Polyethylene-coated, disposable gown with a closed back	Work within a certified chemical fume hood. Respirator may be necessary based on risk assessment.
In Vitro and In Vivo Administration	Safety glasses with side shields; face shield if splashing is possible	Chemotherapy-rated nitrile gloves	Disposable lab coat or gown	Dependent on the specific procedure and potential for aerosol generation.
Waste Disposal	Chemical splash goggles	Double-gloving with chemotherapy-rated nitrile gloves	Disposable gown	N95 respirator if handling powdered waste outside of a fume hood.

Operational Plans: Handling and Experimental Protocols

Extreme care must be taken to prevent skin contact, inhalation, and ingestion of **ONO-8430506**.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a clearly labeled, sealed container in a designated, secure, and ventilated area.

Preparation of Solutions:

- All manipulations of solid **ONO-8430506** should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use dedicated, clearly labeled equipment for handling this compound.
- When preparing solutions, add solvents slowly to the solid to avoid splashing.

The following table summarizes the solubility and storage information for **ONO-8430506**.

Solvent	Solubility	Storage of Stock Solutions
Dimethyl sulfoxide (DMSO)	≥ 90.0 mg/mL (195.0 mM) (Sonication recommended)	-80°C for up to 1 year
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 3.3 mg/mL (7.15 mM) (Sonication recommended)	Prepare fresh for each use is recommended.
10% DMSO + 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (5.42 mM)	Prepare fresh for each use is recommended.[8][9]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (5.42 mM)	Prepare fresh for each use is recommended.[8][9]

Storage of Powder:

- Store the solid compound at -20°C for up to 3 years.[10]

Disposal Plan

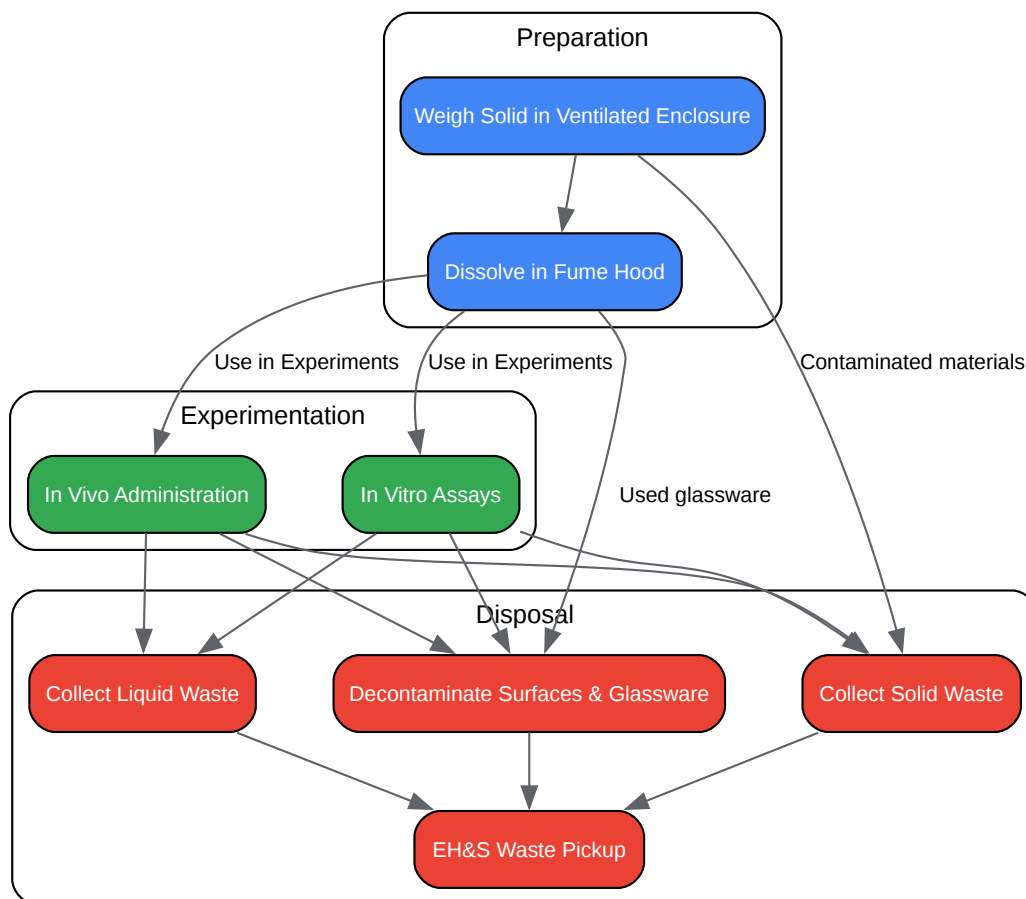
All waste containing **ONO-8430506**, including empty containers, contaminated PPE, and unused solutions, must be treated as hazardous chemical waste.

- **Solid Waste:** Collect all contaminated solid materials (e.g., weigh boats, pipette tips, gloves, gowns) in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **ONO-8430506** in a designated, sealed, and properly labeled hazardous waste container. Do not pour down the drain.
- **Empty Containers:** The original container should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.^[11] The defaced, rinsed container can then be disposed of according to institutional guidelines.
- **Decontamination:** All surfaces and equipment that come into contact with **ONO-8430506** should be decontaminated using a validated procedure.

Consult your institution's Environmental Health and Safety (EH&S) department for specific guidance on hazardous waste disposal procedures.^{[12][13][14][15]}

Workflow for Safe Handling and Disposal

ONO-8430506 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **ONO-8430506**.

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